

How to dissolve and prepare 3-Matida for experiments

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Compound of Interest

Compound Name: 3-Matida
CAS No.: 518357-51-2
Cat. No.: B1664605

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Application Notes and Protocols for 3-MATIDA For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and preparation of **3-MATIDA** (3-Methyl-aminothiophene dicarboxylic acid) for use in both in vitro and in vivo experimental settings. **3-MATIDA** is a potent and selective antagonist of the metabotropic glutamate 1 (mGlu1) receptor, a key target in neuropharmacological research and drug development.^[1]

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **3-MATIDA** is essential for its effective use in experiments.

Property	Value
Molecular Formula	C ₈ H ₉ NO ₄ S
Molecular Weight	215.23 g/mol
CAS Number	518357-51-2
Purity	≥99% (HPLC)
Appearance	Solid powder
Storage	Store at +4°C

Biological Activity

3-MATIDA exhibits high affinity and selectivity for the mGlu1 receptor, making it a valuable tool for studying the role of this receptor in various physiological and pathological processes.

Parameter	Value	Species
IC ₅₀ at mGlu1a Receptor	6.3 μM	Rat
IC ₅₀ at mGlu2, mGlu4, mGlu5 Receptors	>300 μM	
IC ₅₀ for AMPA/NMDA Receptors	250 μM	

Dissolution and Stock Solution Preparation

Proper dissolution and preparation of stock solutions are critical for obtaining accurate and reproducible experimental results. **3-MATIDA** is soluble in dimethyl sulfoxide (DMSO).

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Materials:
 - 3-MATIDA** powder

- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Procedure:
 - Calculation: To prepare a 10 mM stock solution, calculate the required mass of **3-MATIDA** using its molecular weight (215.23 g/mol). For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 215.23 \text{ g/mol} = 0.0021523 \text{ g} = 2.15 \text{ mg}$
 - Weighing: Carefully weigh out the calculated amount of **3-MATIDA** powder and place it in a sterile microcentrifuge tube.
 - Dissolution: Add the desired volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
 - Mixing: Vortex the solution until the **3-MATIDA** powder is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
 - Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

Experimental Protocols

In Vitro Neuroprotection Assay

This protocol describes the use of **3-MATIDA** to assess its neuroprotective effects in cultured murine cortical cells subjected to oxygen and glucose deprivation (OGD), a common in vitro model of ischemia.^[1]

- Cell Culture:

- Culture murine cortical cells in appropriate media and conditions until they reach the desired confluence.
- Preparation of Working Solutions:
 - Thaw a frozen aliquot of the 10 mM **3-MATIDA** stock solution.
 - Prepare a series of working solutions by diluting the stock solution in the cell culture medium to achieve final concentrations ranging from 1 μ M to 100 μ M.
- Oxygen and Glucose Deprivation (OGD):
 - Induce OGD by replacing the normal culture medium with a glucose-free medium and placing the cells in a hypoxic chamber (e.g., 95% N₂, 5% CO₂) for 60 minutes.
- Treatment:
 - Add the prepared **3-MATIDA** working solutions to the cells immediately after the OGD period. A vehicle control (medium with the same final concentration of DMSO without **3-MATIDA**) should be included.
- Assessment of Neuronal Death:
 - After a suitable incubation period (e.g., 24 hours), assess neuronal death using a standard method such as the lactate dehydrogenase (LDH) assay or by staining with a fluorescent viability dye (e.g., propidium iodide).
- Data Analysis:
 - Quantify the extent of neuronal death in each treatment group and compare it to the vehicle control to determine the neuroprotective effect of **3-MATIDA**.

In Vivo Neuroprotection Study in a Rat Model of Stroke

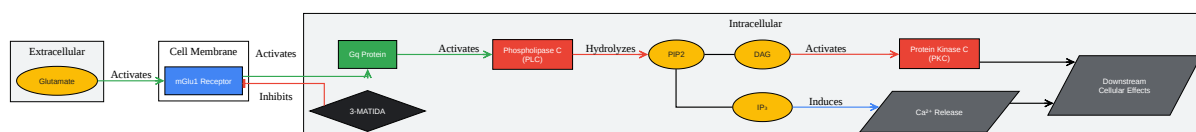
This protocol outlines the systemic administration of **3-MATIDA** to evaluate its neuroprotective efficacy in a rat model of permanent middle cerebral artery occlusion (pMCAO), a widely used model of ischemic stroke.^[1]

- Animal Model:
 - Induce pMCAO in adult male rats under anesthesia.
- Drug Preparation and Administration:
 - Prepare a sterile solution of **3-MATIDA** for injection. Based on its solubility in DMSO, a co-solvent system may be required for in vivo administration to ensure biocompatibility. A common approach is to first dissolve **3-MATIDA** in a small amount of DMSO and then dilute it with a sterile vehicle such as saline or phosphate-buffered saline (PBS) to the final desired concentration. The final concentration of DMSO should be kept low (typically <5%) to avoid toxicity.
 - Administer **3-MATIDA** systemically at a dose of 3-10 mg/kg.
 - The administration schedule should be as follows: the first dose is given immediately after the onset of ischemia (pMCAO), and a second dose is administered 1 hour later.
- Assessment of Brain Infarct Volume:
 - At a predetermined time point after pMCAO (e.g., 24 or 48 hours), sacrifice the animals and perfuse the brains.
 - Section the brains and stain them with a marker for infarct volume, such as 2,3,5-triphenyltetrazolium chloride (TTC).
 - Quantify the infarct volume using image analysis software.
- Data Analysis:
 - Compare the infarct volumes in the **3-MATIDA**-treated group with a vehicle-treated control group to determine the neuroprotective effect of the compound.

Signaling Pathway and Experimental Workflow

Mechanism of Action: mGlu1 Receptor Antagonism

3-MATIDA exerts its effects by blocking the mGlu1 receptor, which is a G-protein coupled receptor (GPCR). The canonical signaling pathway activated by mGlu1 receptors involves the Gq alpha subunit, leading to the activation of phospholipase C (PLC) and the subsequent production of inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC). By antagonizing this receptor, **3-MATIDA** inhibits these downstream signaling events.

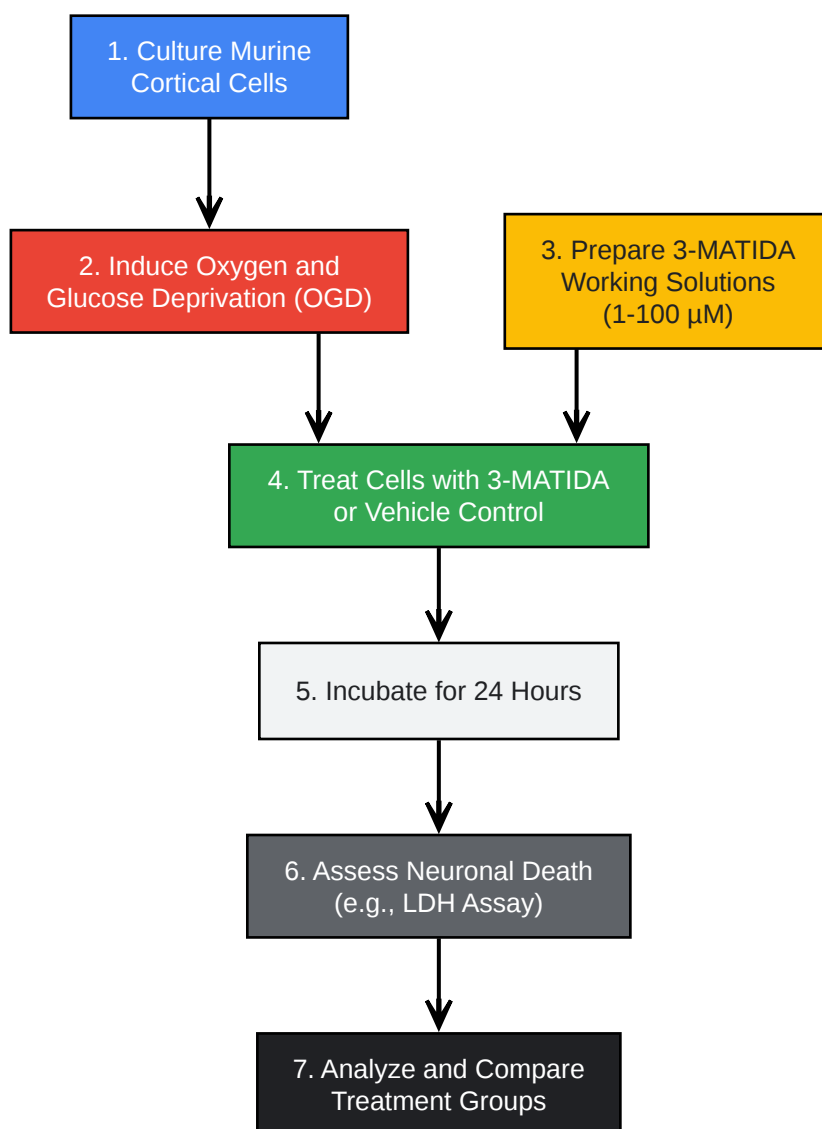


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Caption: mGlu1 Receptor Signaling Pathway and Inhibition by **3-MATIDA**.

Experimental Workflow: In Vitro Neuroprotection Assay

The following diagram illustrates the logical flow of the in vitro neuroprotection experiment described in section 4.1.

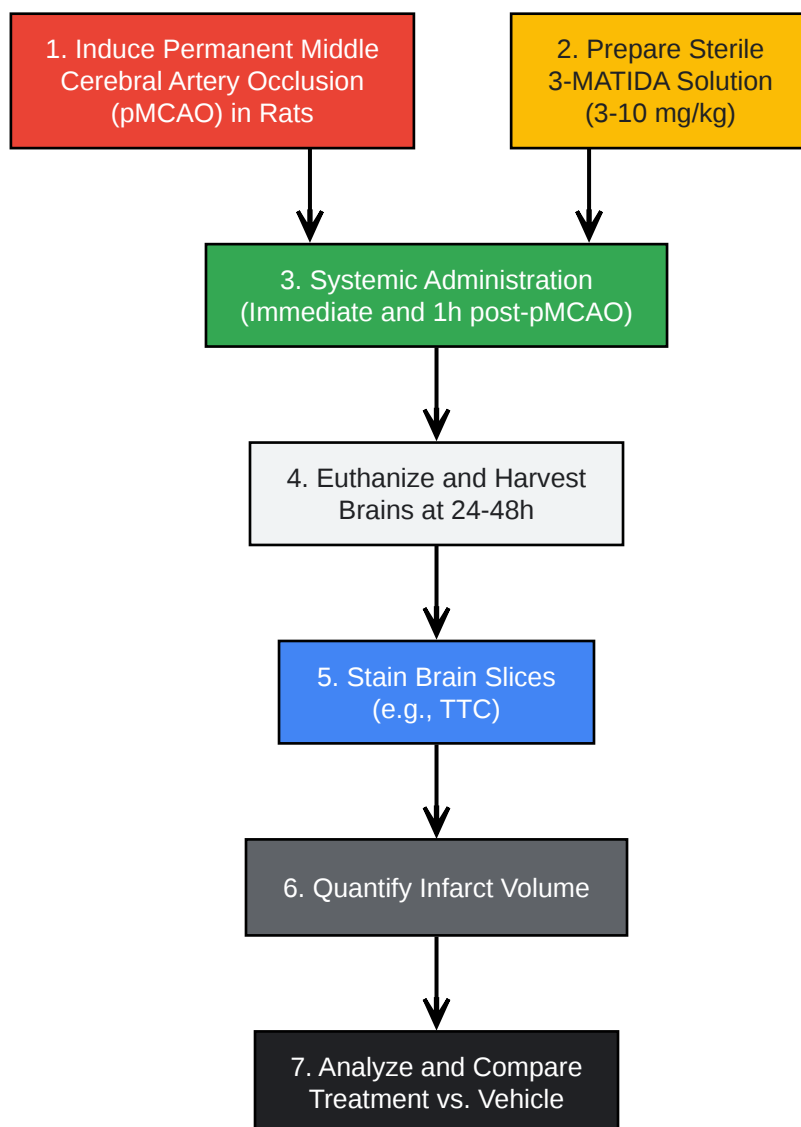


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Caption: Workflow for in vitro neuroprotection assay with **3-MATIDA**.

Experimental Workflow: In Vivo Neuroprotection Study

The following diagram illustrates the logical flow of the in vivo neuroprotection experiment described in section 4.2.



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Caption: Workflow for in vivo neuroprotection study with **3-MATIDA**.

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References

- 1. The novel and systemically active metabotropic glutamate 1 (mGlu1) receptor antagonist 3-MATIDA reduces post-ischemic neuronal death - PubMed [pubmed.ncbi.nlm.nih.gov]
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